

Technical Support Center: Understanding the Psychiatric Adverse Events of Basimglurant

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Compound of Interest

Compound Name: *Basimglurant*

Cat. No.: *B1667758*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the psychiatric adverse events associated with **Basimglurant**, a negative allosteric modulator of the metabotropic glutamate receptor 5 (mGluR5).

Frequently Asked Questions (FAQs)

Q1: What is **Basimglurant** and its primary mechanism of action?

Basimglurant (also known as RG-7090 and RO-4917523) is an investigational drug that acts as a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5). By binding to an allosteric site on the mGluR5 receptor, **Basimglurant** reduces the receptor's response to the excitatory neurotransmitter glutamate. This modulation of the glutamatergic system has been explored for its therapeutic potential in various neurological and psychiatric conditions, including Major Depressive Disorder (MDD) and Fragile X Syndrome (FXS).

Q2: What are the most significant psychiatric adverse events observed with **Basimglurant** in clinical trials?

The most notable psychiatric adverse events associated with **Basimglurant** have been observed in a Phase 2 clinical trial involving adolescents and adults with Fragile X Syndrome. In this study, a higher incidence of psychiatric disorders was reported in patients treated with **Basimglurant** compared to placebo.^{[1][2]} This included serious adverse events such as

hallucinations and psychosis in a small number of participants.[1][2] In a Phase 2b trial for Major Depressive Disorder, the overall incidence of psychiatric adverse events was lower, with dizziness being the most commonly reported adverse event.[3][4]

Q3: Were there any discontinuations due to psychiatric adverse events in the clinical trials?

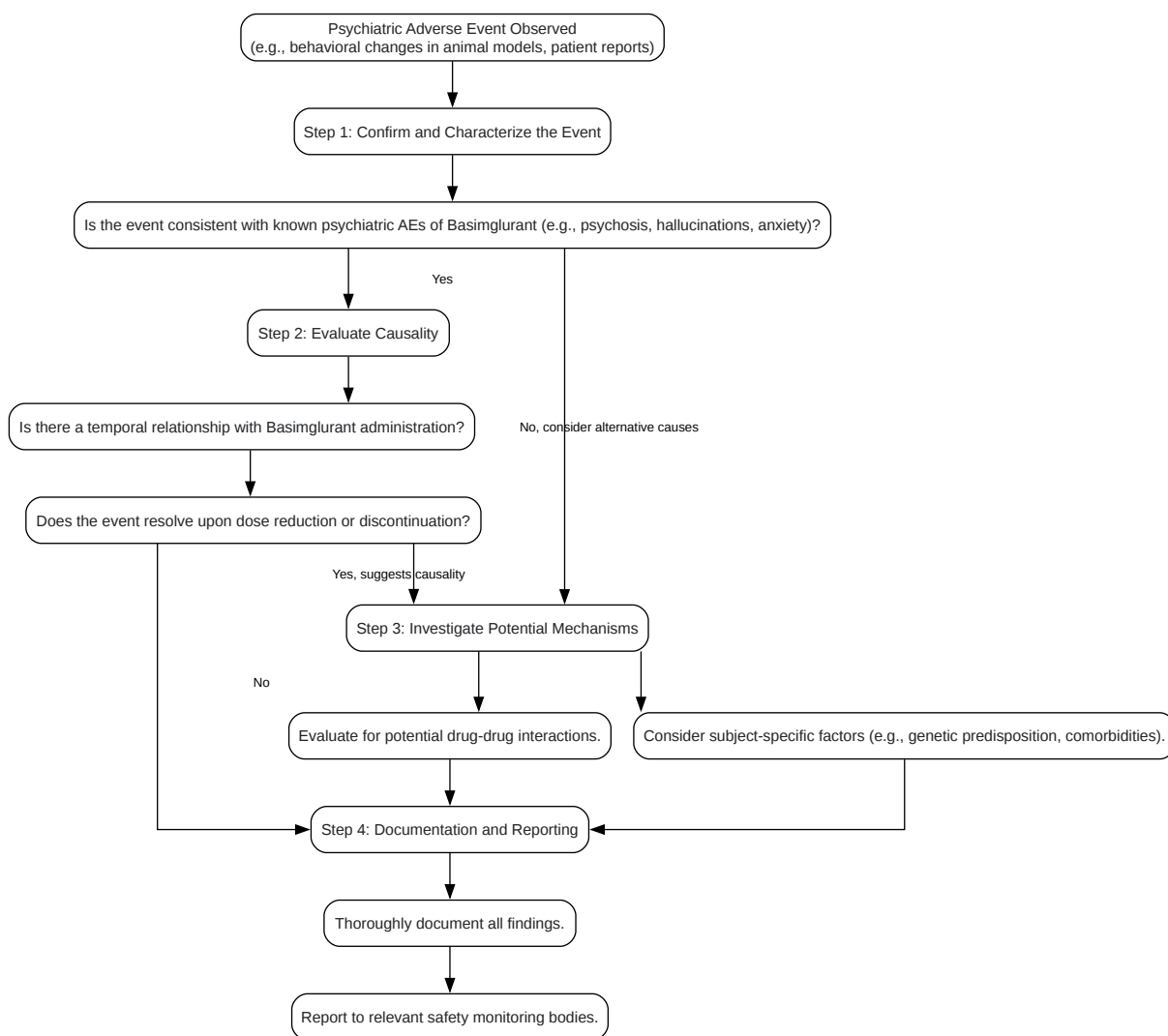
Yes, in the Fragile X Syndrome Phase 2 trial, there was a higher rate of discontinuation due to psychiatric adverse events in the **Basimglurant** treatment arms compared to the placebo group. Specifically, 4 patients in the 0.5 mg group and 4 patients in the 1.5 mg group discontinued for this reason, compared to 1 patient in the placebo group.

Q4: How does the psychiatric adverse event profile of **Basimglurant** differ between the studied patient populations (Fragile X Syndrome vs. Major Depressive Disorder)?

The psychiatric adverse event profile appears to be more pronounced in the Fragile X Syndrome population. The FXS trial reported a higher incidence of psychiatric disorders, including serious events like psychosis and hallucinations.[1][2] In contrast, the MDD trial's most frequent adverse event was dizziness, and while some psychiatric symptoms like anxiety and insomnia were reported, they did not emerge as the most prominent safety concerns in the published data.

Troubleshooting Guide: Investigating Psychiatric Adverse Events in Preclinical and Clinical Studies

This guide provides a structured approach for researchers encountering potential psychiatric adverse events during experiments with **Basimglurant**.



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Troubleshooting Workflow for Psychiatric Adverse Events

Quantitative Data on Psychiatric Adverse Events

The following tables summarize the incidence of psychiatric and other relevant adverse events from key clinical trials of **Basimglurant**.

Table 1: Treatment-Emergent Adverse Events in the Phase 2 Trial of **Basimglurant** in Fragile X Syndrome

Adverse Event	Placebo (n=63)	Basimglurant 0.5 mg (n=60)	Basimglurant 1.5 mg (n=62)
Psychiatric Disorders			
Anxiety	3 (4.8%)	4 (6.7%)	5 (8.1%)
Agitation	2 (3.2%)	3 (5.0%)	4 (6.5%)
Irritability	2 (3.2%)	2 (3.3%)	3 (4.8%)
Hallucinations/Psychosis	0 (0%)	1 (1.7%)	2 (3.2%)
Discontinuation due to Psychiatric AEs	1 (1.6%)	4 (6.7%)	4 (6.5%)

Data compiled from the FragXis Phase 2 study results. Note: Hallucinations/Psychosis data is based on the report of three patients in total across the **Basimglurant** arms.[\[1\]](#)[\[2\]](#)

Table 2: Treatment-Emergent Adverse Events (≥5% Incidence in any arm) in the Phase 2b Trial of **Basimglurant** in Major Depressive Disorder

Adverse Event	Placebo (n=110)	Basimglurant 0.5 mg (n=111)	Basimglurant 1.5 mg (n=112)
Dizziness	5.5%	4.5%	23.2%
Headache	10.9%	11.7%	10.7%
Nausea	5.5%	8.1%	8.9%
Somnolence	5.5%	5.4%	7.1%
Fatigue	5.5%	3.6%	6.3%
Anxiety	4.5%	5.4%	2.7%
Insomnia	2.7%	3.6%	5.4%

Data adapted from the published results of the NCT01437657 trial in JAMA Psychiatry.[3]

Experimental Protocols

1. Phase 2 Study in Fragile X Syndrome (FragXis - NCT01750957)

- Study Design: A 12-week, randomized, double-blind, placebo-controlled, parallel-group study.[1][2]
- Participants: 183 adolescents and adults (aged 14-50 years) with a confirmed FMR1 full mutation.[1][2]
- Intervention: Participants were randomized to receive one of two doses of **Basimglurant** (0.5 mg or 1.5 mg) or placebo, administered orally once daily.[1][2]
- Primary Efficacy Endpoint: The primary outcome measure was the change from baseline in the Anxiety Depression and Mood Scale (ADAMS) total score at week 12.[1][2]
- Safety Assessments: Safety and tolerability were monitored through the recording of adverse events, clinical laboratory tests, vital signs, and electrocardiograms (ECGs).

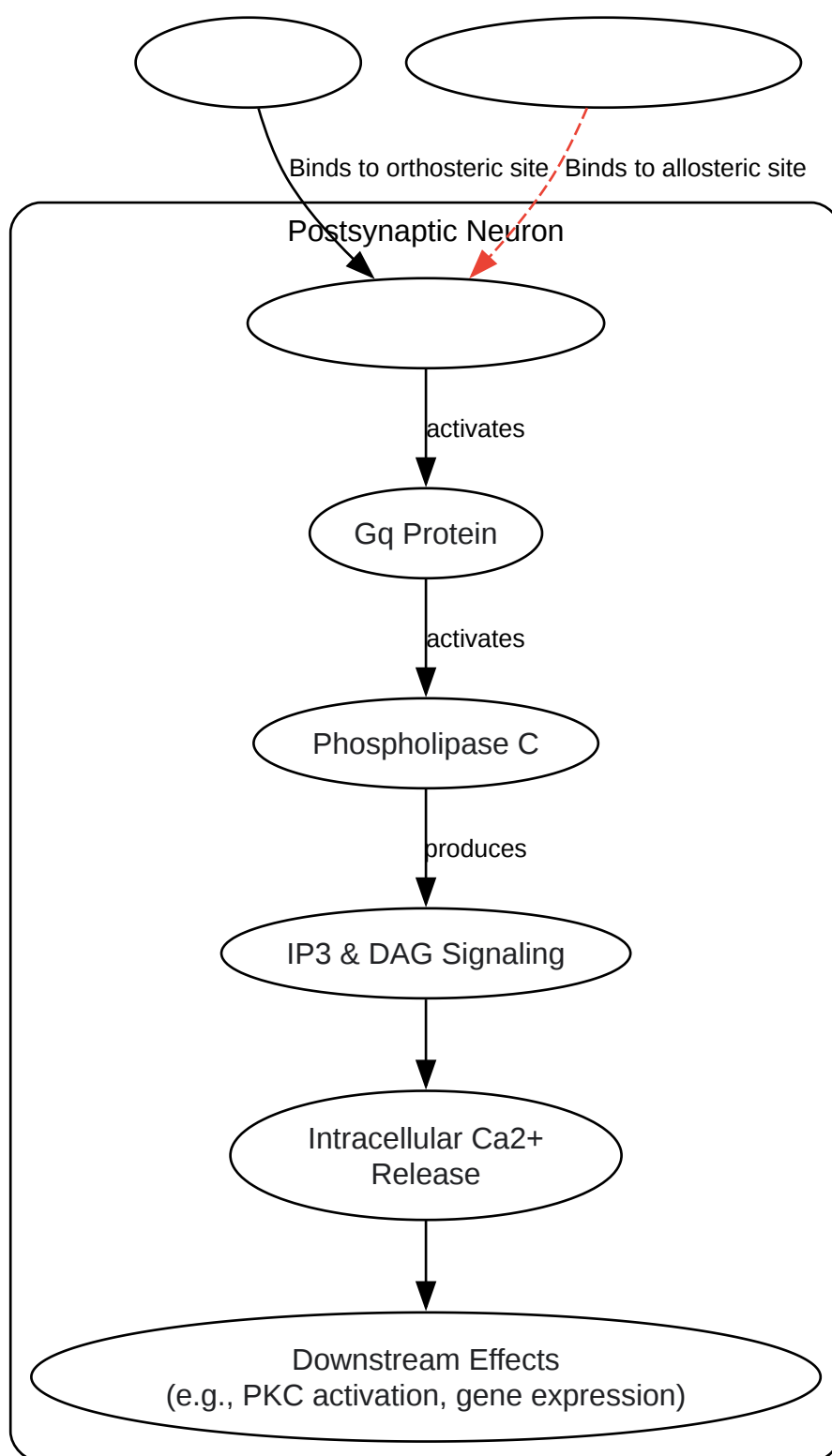
2. Phase 2b Study in Major Depressive Disorder (NCT01437657)

- Study Design: A 6-week, randomized, double-blind, placebo-controlled study.[3]
- Participants: 333 adult patients with a DSM-IV-TR diagnosis of Major Depressive Disorder who had an inadequate response to their ongoing antidepressant therapy.[3]
- Intervention: Patients received either **Basimglurant** modified-release (0.5 mg or 1.5 mg) or placebo once daily as an adjunct to their ongoing selective serotonin reuptake inhibitor (SSRI) or serotonin and norepinephrine reuptake inhibitor (SNRI) treatment.[3]
- Primary Efficacy Endpoint: The primary outcome was the mean change from baseline in the clinician-rated Montgomery-Åsberg Depression Rating Scale (MADRS) score at week 6.[3]
- Safety Assessments: Adverse events were recorded throughout the study, along with other safety parameters.

Visualization of Signaling Pathways

Basimglurant's Mechanism of Action at the mGluR5 Receptor

The following diagram illustrates the mechanism of **Basimglurant** as a negative allosteric modulator of the mGluR5 receptor.



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Basimglurant as a Negative Allosteric Modulator of mGluR5

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